

# determining the molecular weight of Decanol-d2

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## Compound of Interest

Compound Name: Decanol - d2

Cat. No.: B591074

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## An In-depth Technical Guide to Determining the Molecular Weight of Decanol-d2

This guide provides a detailed methodology for the determination of the molecular weight of Decanol-d2, a deuterated isotopologue of decanol. The inclusion of deuterium atoms alters the compound's mass, a critical parameter in various research applications, including metabolic studies, reaction mechanism elucidation, and as internal standards in mass spectrometry. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

## Understanding the Chemical Structure

Decanol is a straight-chain fatty alcohol with the chemical formula  $C_{10}H_{22}O$ .<sup>[1][2][3]</sup> The "-d2" designation in Decanol-d2 indicates that two hydrogen atoms (H) within the molecule have been substituted with deuterium (D), the stable isotope of hydrogen with an atomic mass approximately double that of protium (the most common hydrogen isotope). For the purpose of this guide, we will assume the deuterium substitution has occurred on the carbon chain, resulting in the molecular formula  $C_{10}H_{20}D_2O$ .

## Experimental Protocol: Calculation of Molecular Weight

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. The following protocol outlines the steps for this calculation.

### 2.1. Required Data: Standard Atomic Weights

The first step is to obtain the standard atomic weights of each element present in the molecule. These values are established by the International Union of Pure and Applied Chemistry (IUPAC) and represent a weighted average of the masses of an element's naturally occurring isotopes. For this calculation, the following atomic weights are utilized:

- Carbon (C): 12.011 u
- Oxygen (O): 15.999 u[4][5][6]
- Hydrogen (H): 1.008 u
- Deuterium (D): 2.014 u[3]

## 2.2. Calculation Steps

- Identify the number of atoms of each element in the molecular formula of Decanol-d2 ( $C_{10}H_{20}D_2O$ ).
  - Carbon (C): 10 atoms
  - Hydrogen (H): 20 atoms
  - Deuterium (D): 2 atoms
  - Oxygen (O): 1 atom
- Multiply the number of atoms of each element by its respective atomic weight to find the total mass contribution of each element.
  - Total mass of Carbon =  $10 * 12.011 \text{ u} = 120.110 \text{ u}$
  - Total mass of Hydrogen =  $20 * 1.008 \text{ u} = 20.160 \text{ u}$
  - Total mass of Deuterium =  $2 * 2.014 \text{ u} = 4.028 \text{ u}$
  - Total mass of Oxygen =  $1 * 15.999 \text{ u} = 15.999 \text{ u}$
- Sum the total masses of all elements to determine the molecular weight of Decanol-d2.

◦ Molecular Weight =  $120.110\text{ u} + 20.160\text{ u} + 4.028\text{ u} + 15.999\text{ u} = 160.297\text{ u}$

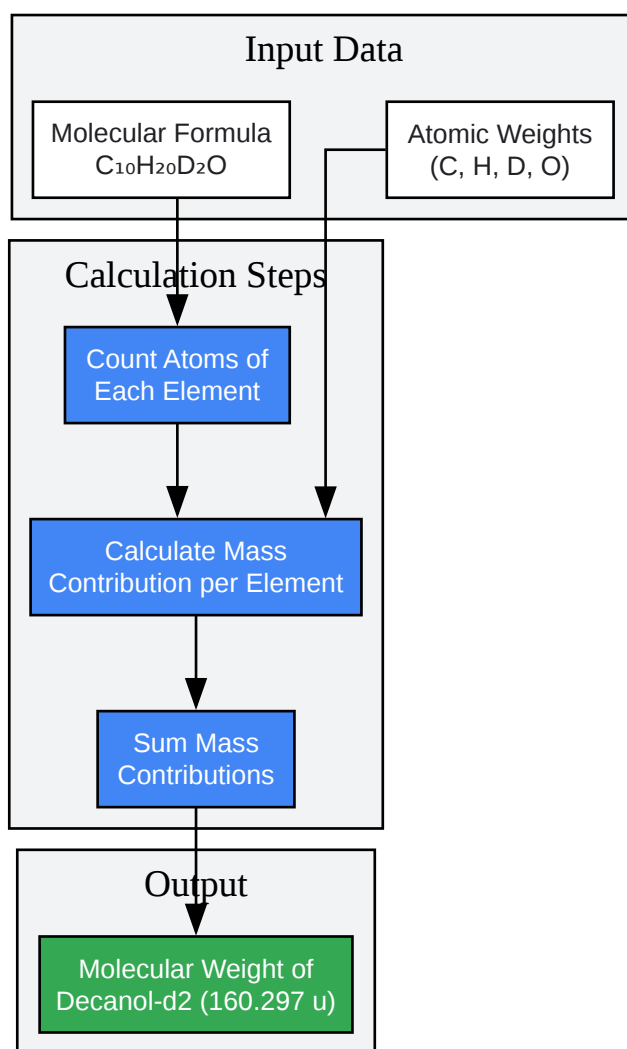
## Data Presentation

The quantitative data for the molecular weight calculation of Decanol-d2 is summarized in the table below for clarity and ease of comparison.

Element	Symbol	Quantity	Atomic Weight (u)	Total Mass Contribution (u)
Carbon	C	10	12.011	120.110
Hydrogen	H	20	1.008	20.160
Deuterium	D	2	2.014	4.028
Oxygen	O	1	15.999	15.999
Total	160.297			

## Visualization of the Calculation Workflow

The logical process for determining the molecular weight of a deuterated compound like Decanol-d2 is illustrated in the following diagram.



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Caption: Workflow for calculating the molecular weight of Decanol-d2.

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